

1-(Acetyl-d3)adamantane CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Acetyl-d3)adamantane

Cat. No.: B15294557

[Get Quote](#)

An In-Depth Technical Guide to **1-(Acetyl-d3)adamantane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Acetyl-d3)adamantane is the deuterated form of 1-acetyladamantane. The adamantane cage is a rigid, lipophilic, and three-dimensional hydrocarbon structure that has been a valuable building block in medicinal chemistry. Its derivatives have shown a wide range of biological activities, including antiviral, antibacterial, and anticancer properties. The introduction of an adamantane moiety can improve the pharmacological properties of a drug by increasing its lipophilicity.

Stable isotope-labeled compounds such as **1-(Acetyl-d3)adamantane** are crucial tools in analytical chemistry. They are primarily used as internal standards in quantitative mass spectrometry-based assays (e.g., LC-MS or GC-MS) for the precise measurement of the corresponding non-labeled compound in complex biological matrices. The near-identical physicochemical properties of the deuterated and non-deuterated forms ensure they behave similarly during sample preparation and analysis, while the mass difference allows for their distinct detection by a mass spectrometer.

This guide provides key technical data for **1-(Acetyl-d3)adamantane**, a representative analytical protocol for its use, and a broader look at the synthesis and biological context of adamantane derivatives.

Compound Data and Properties

The fundamental properties of **1-(Acetyl-d3)adamantane** and its non-deuterated analog are summarized below for easy reference.

Property	1-(Acetyl-d3)adamantane	1-Acetyladamantane
CAS Number	1280225-89-9[1]	1660-04-4
Molecular Formula	C ₁₂ H ₁₅ D ₃ O[1]	C ₁₂ H ₁₈ O
Molecular Weight	181.29 g/mol [1]	178.27 g/mol
Synonyms	1-Tricyclo[3.3.1.1 ^{3,7}]dec-1-ylethanone-2,2,2-d3[1]	1-Adamantyl methyl ketone, Methyl 1-adamantyl ketone
Appearance	-	White Crystalline Powder
Melting Point	-	53-55 °C
Boiling Point	-	250.52 °C (estimate)
Solubility	-	Insoluble in water, soluble in methanol[2]

Application in Quantitative Analysis: A Representative Protocol

The primary application of **1-(Acetyl-d3)adamantane** is as an internal standard for the accurate quantification of 1-acetyladamantane in biological samples. Below is a representative experimental protocol for a plasma sample analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Objective: To quantify the concentration of 1-acetyladamantane in human plasma using **1-(Acetyl-d3)adamantane** as an internal standard.

Materials:

- Human plasma (K2-EDTA)

- 1-Acetyladamantane (analytical standard)
- **1-(Acetyl-d3)adamantane** (internal standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation plates or microcentrifuge tubes

Methodology:

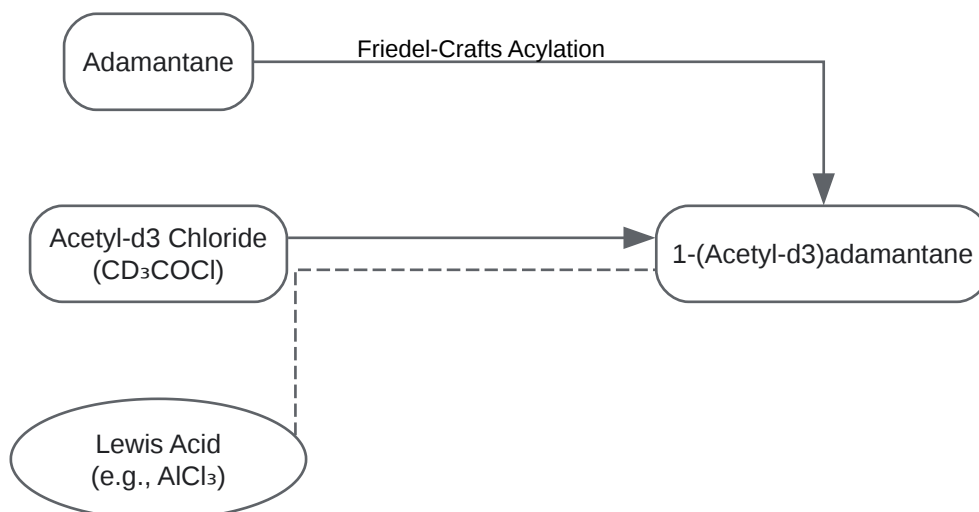
- Preparation of Standard and Internal Standard Solutions:
 - Prepare a stock solution of 1-acetyladamantane (1 mg/mL) in methanol.
 - Prepare a stock solution of **1-(Acetyl-d3)adamantane** (1 mg/mL) in methanol.
 - From the stock solutions, prepare a series of working standard solutions of 1-acetyladamantane at various concentrations by serial dilution.
 - Prepare a working internal standard solution of **1-(Acetyl-d3)adamantane** at a fixed concentration (e.g., 100 ng/mL).
- Sample Preparation (Protein Precipitation):
 - To 50 µL of plasma sample (or standard, or blank), add 10 µL of the internal standard working solution.
 - Vortex briefly.
 - Add 200 µL of cold acetonitrile to precipitate proteins.
 - Vortex vigorously for 1 minute.

- Centrifuge at 4000 rpm for 10 minutes to pellet the precipitated protein.
- Transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.
- LC-MS/MS Conditions:
 - Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: Start at 30% B, ramp to 95% B over 5 minutes, hold for 1 minute, return to initial conditions and equilibrate.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 μ L
 - Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - 1-Acetyladamantane: m/z 179.1 \rightarrow 135.1
 - **1-(Acetyl-d3)adamantane (IS):** m/z 182.1 \rightarrow 135.1
 - Note: The precursor ion (Q1) for the deuterated standard is +3 Da compared to the analyte, while the product ion (Q3) can be the same if the deuterium atoms are not lost during fragmentation.
- Data Analysis:

- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the standards.
- Determine the concentration of 1-acetyladamantane in the unknown plasma samples by interpolating their peak area ratios from the calibration curve.

Synthesis and Biological Context

While a specific synthesis protocol for **1-(Acetyl-d3)adamantane** is not readily available in the literature, a general approach would involve the Friedel-Crafts acylation of adamantane using deuterated acetyl chloride (CD_3COCl) in the presence of a Lewis acid catalyst like aluminum chloride (AlCl_3).



[Click to download full resolution via product page](#)

A generalized synthetic pathway for **1-(Acetyl-d3)adamantane**.

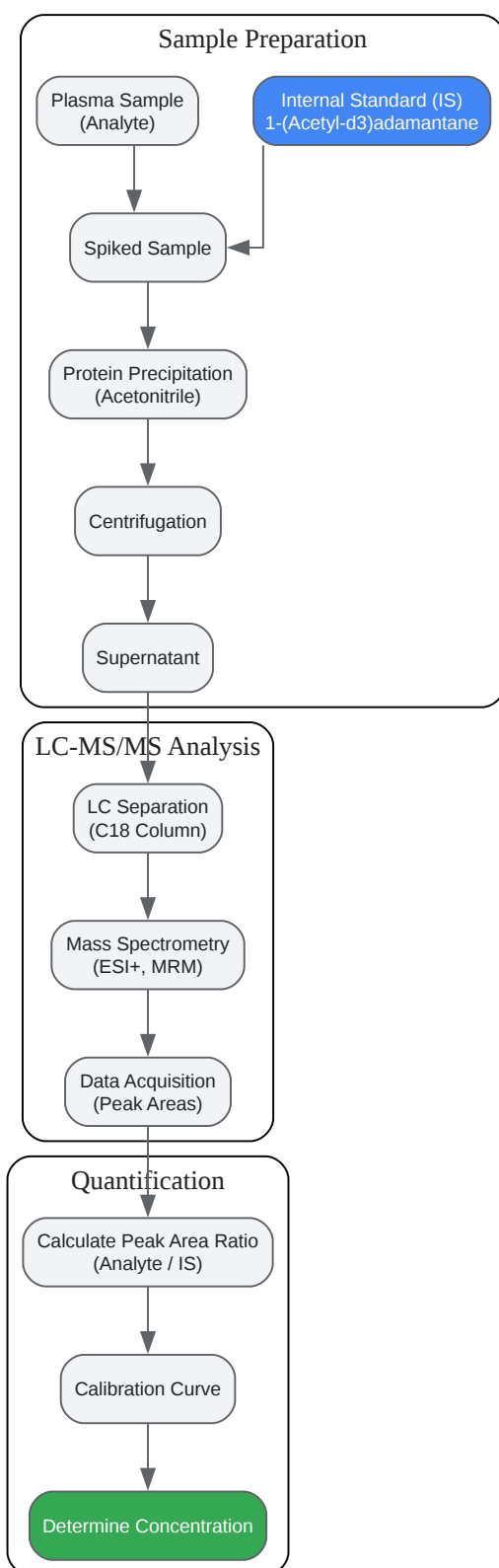
The adamantane scaffold is of significant interest in drug development. Its rigid and lipophilic nature can enhance a molecule's ability to cross cell membranes and can provide a stable anchor for pharmacophores. Adamantane derivatives have been investigated for a wide range of therapeutic applications:

- **Antiviral Activity:** Amantadine and Rimantadine are well-known adamantane derivatives that have been used as antiviral drugs against Influenza A.

- **Antibacterial and Antifungal Activity:** Various adamantane-containing compounds have shown efficacy against both Gram-positive and Gram-negative bacteria, as well as pathogenic fungi.
- **Anticancer Activity:** The incorporation of an adamantane moiety has been explored as a strategy to improve the efficacy and pharmacokinetic profile of anticancer agents.
- **Anti-inflammatory and Antidiabetic Properties:** Certain derivatives have also demonstrated potential in treating inflammation and type 2 diabetes.

While no specific signaling pathways involving 1-acetyladamantane have been detailed in the reviewed literature, the broad bioactivity of related compounds suggests that its quantification in biological systems is a relevant area of research, likely to investigate its metabolism, pharmacokinetics, or as a potential biomarker.

Diagrams



[Click to download full resolution via product page](#)

Workflow for quantitative analysis using an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. clearsynth.com [clearsynth.com]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [1-(Acetyl-d3)adamantane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15294557#1-acetyl-d3-adamantane-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15294557#1-acetyl-d3-adamantane-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com